

In vitro characterization of (S)-(-)-Celiprolol Hydrochloride

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Compound of Interest

Compound Name: (S)-(-)-Celiprolol Hydrochloride

CAS No.: 102293-39-0

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In Vitro Characterization of (S)-(-)-Celiprolol Hydrochloride: A Technical Guide

Executive Summary **(S)-(-)-Celiprolol Hydrochloride** is the active enantiomer of the third-generation beta-blocker celiprolol. Unlike varying classes of beta-adrenergic antagonists, celiprolol exhibits a unique pharmacological triad: high

-selectivity, partial

-agonism (intrinsic sympathomimetic activity, ISA), and weak

-antagonism. This profile is clinically critical, particularly in the management of vascular Ehlers-Danlos Syndrome (vEDS), where it reduces arterial wall stress without causing the unopposed vasoconstriction typical of non-selective beta-blockers.

This guide provides a rigorous technical framework for the in vitro characterization of (S)-celiprolol, focusing on its receptor kinetics, unique signaling crosstalk, and complex transporter interactions.

Physicochemical Profiling

Before initiating biological assays, the physicochemical baseline must be established to ensure assay stability and physiological relevance. (S)-Celiprolol is notably hydrophilic, distinguishing it from lipophilic beta-blockers like propranolol.

Parameter	Value	Technical Implication
Molecular Weight	415.95 g/mol (HCl salt)	Use molar concentrations for all K_i determinations.
Solubility (Water)	~2 mg/mL	Highly soluble; DMSO stocks are standard but aqueous working solutions are stable.
LogP	~1.9 (Experimental)	Low lipophilicity; minimal non-specific binding in plasticware.
pKa	~9.66 (Basic)	Ionized at physiological pH (7.4); impacts membrane permeability.
Appearance	White to beige powder	Hygroscopic; store desiccated at 2-8°C.

Pharmacodynamic Characterization: The Target Profile

The primary objective is to quantify the affinity for the

-adrenoceptor while verifying the partial agonism at the

-adrenoceptor.

Receptor Binding Affinity

The (S)-enantiomer carries the primary beta-blocking activity. Binding assays should utilize membranes overexpressing human recombinant receptors to avoid species-specific variance.

- -Adrenoceptor: High affinity antagonism.
- -Adrenoceptor: Lower affinity; functional assays are required to detect partial agonism.

- -Adrenoceptor: Weak antagonism; relevant for preventing peripheral vasoconstriction.

Functional Signaling & TGF- Crosstalk (vEDS Mechanism)

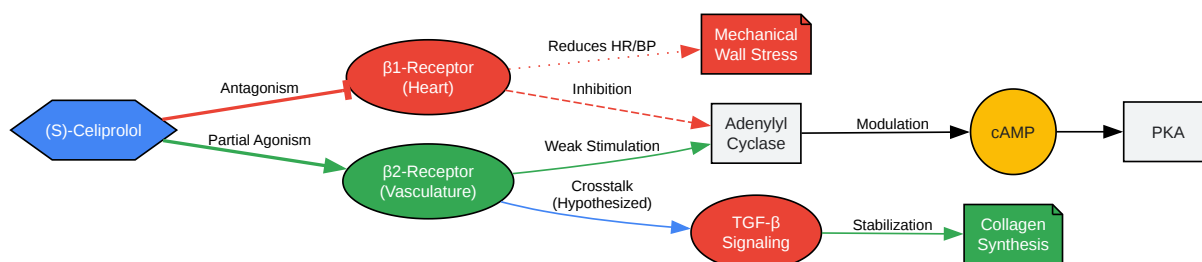
In vEDS, celiprolol's value extends beyond simple heart rate reduction. It is hypothesized to modulate the TGF-

pathway, enhancing collagen synthesis and maintaining arterial integrity.[1][2] The diagram below illustrates the dual mechanism: hemodynamic load reduction via

blockade and vascular remodeling via

/ TGF-

crosstalk.



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Figure 1: Dual mechanism of action showing

-mediated hemodynamic unloading and putative

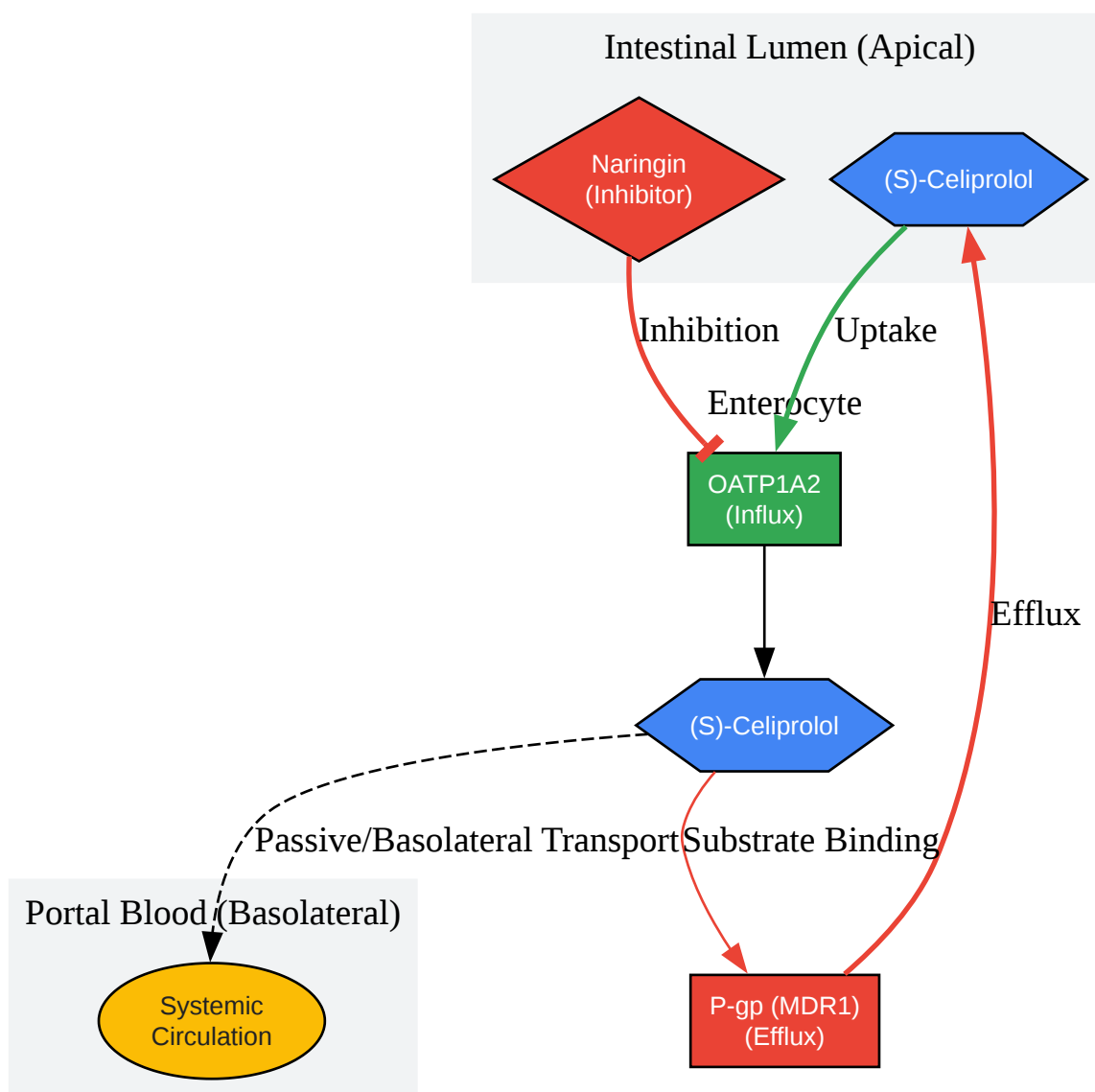
-mediated TGF-

pathway modulation for arterial stabilization.[2][3]

ADME & Transporter Interplay: The "Push-Pull" System

(S)-Celiprolol is a substrate for both influx (OATP) and efflux (P-gp) transporters. This "push-pull" dynamic is critical for its variable bioavailability and susceptibility to food-drug interactions (e.g., grapefruit juice).

- P-glycoprotein (P-gp/MDR1): Limits absorption and blood-brain barrier penetration.
- OATP1A2: Facilitates intestinal absorption.[3][4] Inhibition of OATP1A2 (e.g., by naringin) drastically reduces celiprolol exposure.



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Figure 2: The intestinal "Push-Pull" model. OATP1A2 drives uptake while P-gp recycles drug back to the lumen. Naringin blocks the entry door (OATP), causing absorption failure.

Experimental Protocols

Protocol A: High-Sensitivity -Adrenoceptor Binding Assay

This protocol determines the

of (S)-celiprolol using a competitive radioligand binding format.

Materials:

- Membranes: CHO cells overexpressing human α_1 -AR.
- Radioligand: [3H]-CGP 12177 (Hydrophilic ligand, specific for cell surface receptors).
- Non-specific control: 10 μ M Propranolol.
- Buffer: 50 mM Tris-HCl, 10 mM MgCl₂, 1 mM EDTA, pH 7.4.

Workflow:

- Preparation: Dilute (S)-celiprolol in assay buffer (Range: 100 nM to 10 μ M).
- Incubation: Mix 50 μ L membrane suspension, 50 μ L [3H]-CGP 12177 (~1 nM final), and 50 μ L test compound.
- Equilibrium: Incubate at 25°C for 90 minutes. (S)-Celiprolol has slower association kinetics than propranolol; sufficient time is crucial.
- Harvest: Rapid filtration through GF/B filters pre-soaked in 0.3% PEI (reduces non-specific binding of cationic drugs).

- Analysis: Liquid scintillation counting. Calculate and convert to using the Cheng-Prusoff equation.

Validation Criteria:

- Specific binding > 85% of total binding.
- Hill slope should be approx -1.0 (indicating competitive antagonism).

Protocol B: Bidirectional Permeability Assay (MDCK-MDR1)

This assay confirms P-gp substrate status and calculates the Efflux Ratio (ER).

Materials:

- Cells: Polarized MDCK-MDR1 monolayers (Transwell® inserts).
- Inhibitor: Zosuquidar or Verapamil (P-gp specific).
- Buffer: HBSS with 10 mM HEPES, pH 7.4.

Workflow:

- Seeding: Culture cells for 4-5 days until TEER > 200.
- Dosing: Add 10 μ M (S)-celiprolol to the Apical (A) or Basolateral (B) chamber.
- Transport: Incubate at 37°C for 120 minutes. Sample receiver compartment at 30, 60, 90, and 120 min.
- Inhibition: Repeat in the presence of 5 μ M Zosuquidar.
- Quantification: LC-MS/MS (MRM transition 380.2 $\rightarrow$ 86.1).

Calculation:

Interpretation:

- $ER > 2.0$ indicates active efflux.
- $ER + \text{Inhibitor} \sim 1.0$ confirms P-gp mediated transport.

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